

2-Amino-5-bromo-2'-fluorobenzophenone molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-5-bromo-2'-fluorobenzophenone

Cat. No.: B016372

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An In-Depth Technical Guide to **2-Amino-5-bromo-2'-fluorobenzophenone**: Properties, Synthesis, and Applications

Introduction

2-Amino-5-bromo-2'-fluorobenzophenone is a substituted benzophenone derivative that serves as a critical building block and intermediate in synthetic organic chemistry. Its trifunctional structure, featuring amino, bromo, and fluoro groups, makes it a versatile precursor for the synthesis of complex heterocyclic molecules and active pharmaceutical ingredients (APIs).^[1] This guide provides a comprehensive overview of its chemical and physical properties, outlines a representative synthetic workflow, details its significant applications in medicinal chemistry, and discusses analytical methodologies for its characterization and quality control. Primarily, it is recognized as a key precursor in the synthesis of benzodiazepines, such as flubromazepam, and serves as an analytical reference standard for forensic and research applications.^[2]

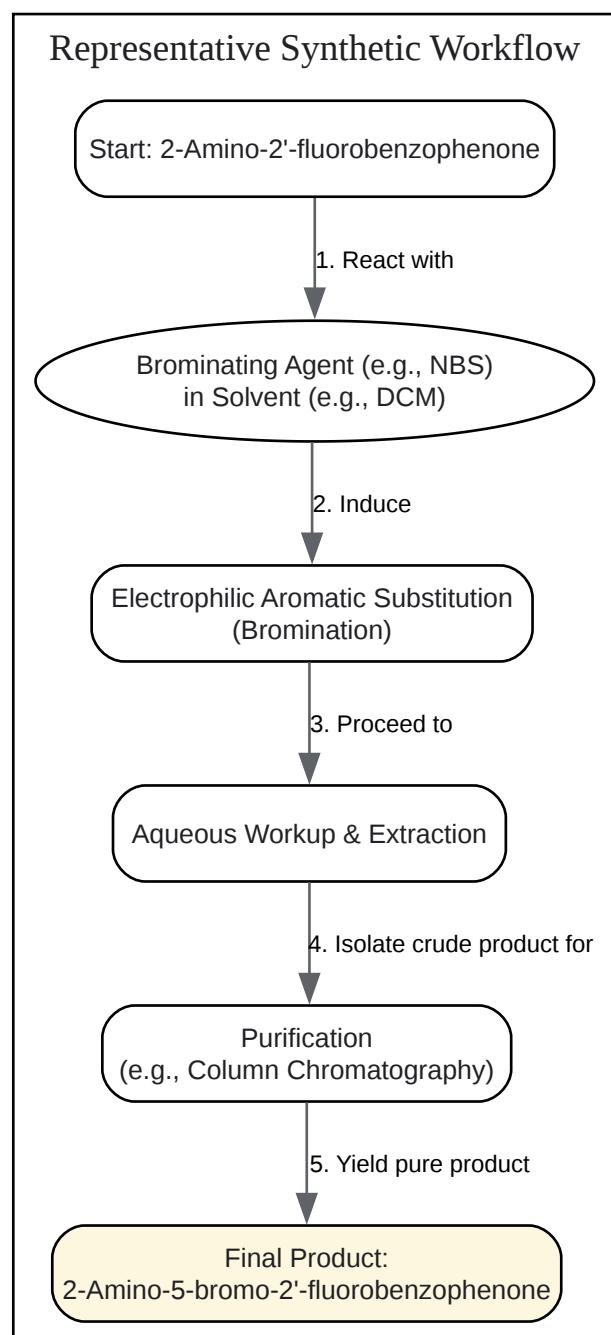
Physicochemical Properties and Chemical Identity

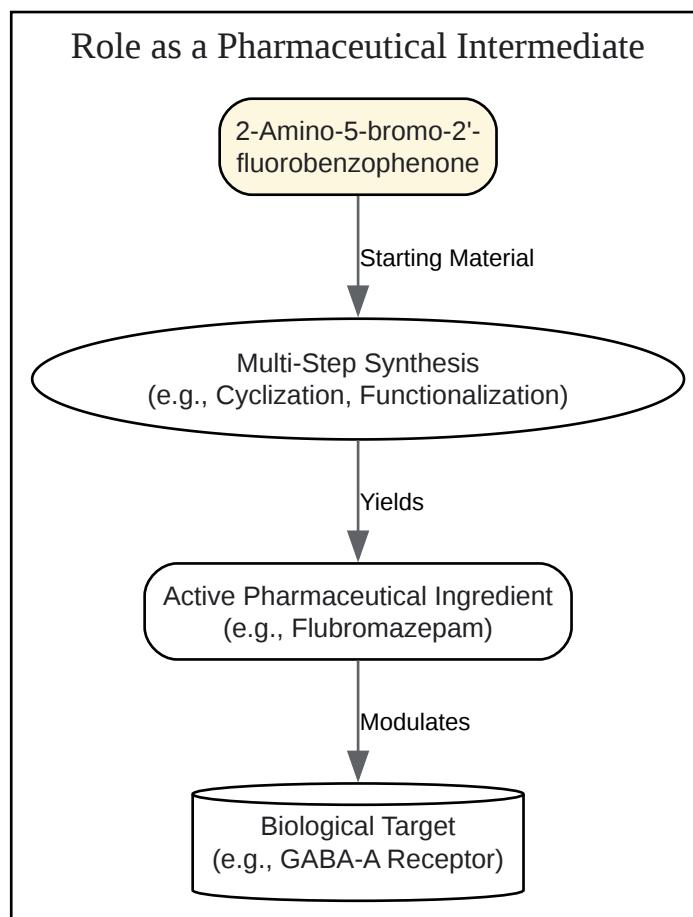
A thorough understanding of the physicochemical properties of **2-Amino-5-bromo-2'-fluorobenzophenone** is essential for its handling, storage, and application in synthetic protocols. The compound is typically a yellow crystalline solid.^[3] For long-term stability, it is recommended to be stored at -20°C.^{[1][2]}

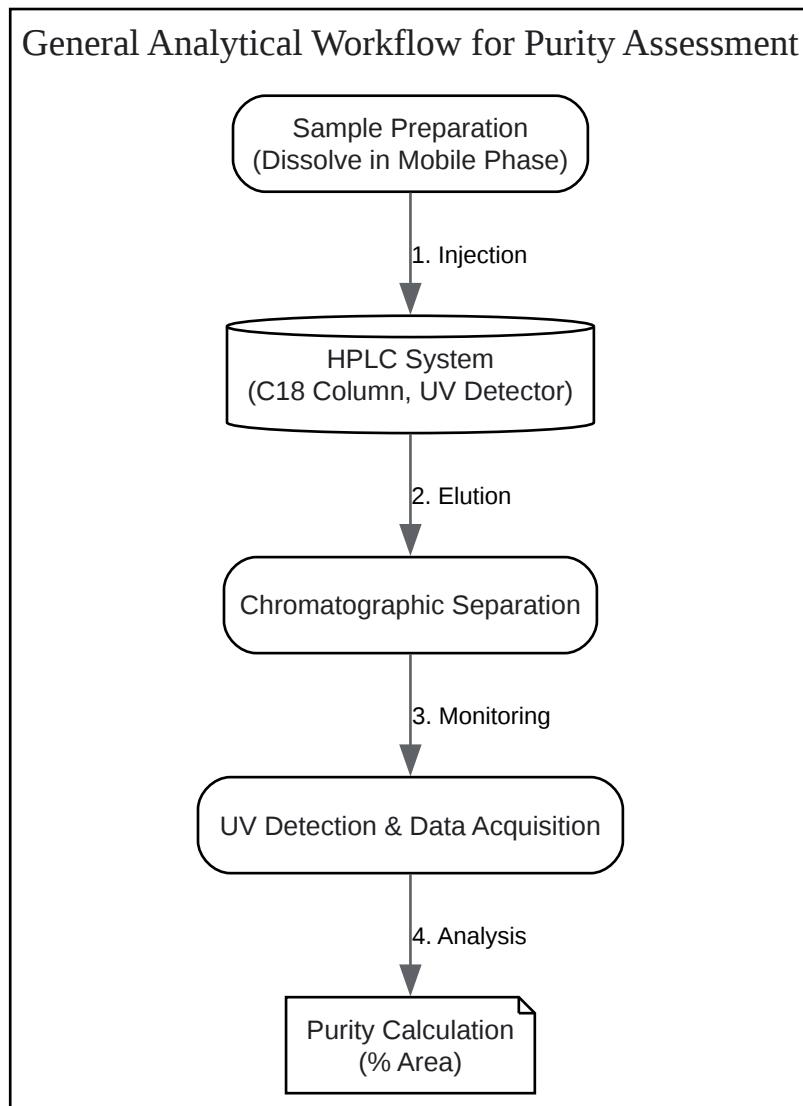
Property	Value	Source(s)
IUPAC Name	(2-amino-5-bromophenyl)(2-fluorophenyl)methanone	[1] [4]
Synonyms	2-Amino-2'-fluoro-5-bromobenzophenone	[2] [4]
CAS Number	1479-58-9	[1] [4] [5]
Molecular Formula	C ₁₃ H ₉ BrFNO	[1] [4] [5]
Molecular Weight	294.12 g/mol	[1] [5] [6]
Appearance	Crystalline Solid	[2] [3]
Purity	≥98% (Commercial Grades)	[2]
Solubility	DMF: 30 mg/mL; DMSO: 30 mg/mL; Ethanol: 30 mg/mL	[2]
Storage Temperature	-20°C	[2]
InChI Key	XCOKDXNGCQXFCV-UHFFFAOYSA-N	[1] [2] [4]

Synthetic Pathways: A Representative Workflow

The synthesis of **2-Amino-5-bromo-2'-fluorobenzophenone** typically involves a multi-step process. A common strategy is the bromination of a suitable aminofluorobenzophenone precursor. The presence of the activating amino group directs the electrophilic substitution of bromine to the para position. The following diagram illustrates a generalized workflow for its synthesis.







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